

SK-J002-1n chemical structure and properties

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Compound of Interest

Compound Name: SK-J002-1n

Cat. No.: B15551895

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Sodium Hydroxide (NaOH)

Sodium Hydroxide is a strong caustic base and is widely used in various industrial and laboratory applications. The search results provided information on commercially available Sodium Hydroxide solutions.

Properties of Sodium Hydroxide Solutions:

The following table summarizes the properties of Sodium Hydroxide solutions as found in the search results.

Property	Description
Chemical Formula	NaOH
Molar Mass	40.00 g/mol [1]
CAS Number	1310-73-2[2]
Synonyms	Caustic Soda, Soda Lye, Sodium Hydrate[2]
Appearance	Clear, Colorless, Liquid[2]
Density	Approximately 1 g/mL to 1.04 g/cm ³ depending on concentration[1][2]
Solubility	Soluble in Water[2]
Storage	Room Temperature[2]
Common Applications	Analytical chemistry, titrant in volumetric analysis[1][3]

Experimental Protocols:

The search results did not provide detailed experimental protocols. However, they indicate that Sodium Hydroxide solutions are used in volumetric analysis, a common laboratory method for quantitative chemical analysis. One of the retrieved documents mentions that the concentration of the solution was verified using a certified reference material (potassium hydrogen phthalate) traceable to NIST standards, which is a standard procedure for quality control in analytical chemistry.[1]

Signaling Pathways and Visualizations:

Sodium Hydroxide is a simple inorganic compound and does not have a specific biological signaling pathway in the way that a drug or a complex organic molecule would. Its physiological effects are primarily due to its high alkalinity, leading to non-specific corrosive effects on tissues. Therefore, a signaling pathway diagram for Sodium Hydroxide is not applicable.

Due to the lack of information on a specific compound named "**SK-J002-1n**," the requested diagrams for signaling pathways and experimental workflows cannot be created.

Conclusion:

The identifier "**SK-J002-1n**" does not correspond to a known chemical compound in the scientific literature. It is strongly indicated to be a product identifier for a Sodium Hydroxide solution. It is recommended to verify the name and CAS number of the compound of interest to obtain the desired technical information.

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References

- 1. Sodium hydroxide, solution 1 mol/l (1 N) - Scharlab [scharlab.com]
- 2. seco.us [seco.us]
- 3. Sodium hydroxide, solution 1/9 mol/l (1/9 N) according to Dornic - Scharlab [scharlab.com]
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